

A Technical Guide to the Physicochemical Properties of 4-Bromotoluene

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Compound of Interest

Compound Name: 4-Bromotoluene

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **4-bromotoluene**, a key intermediate in organic synthesis. The document details its melting and boiling points, the standardized experimental protocols for their determination, and a logical visualization of its physical states as a function of temperature.

Core Physicochemical Data

The melting and boiling points of **4-bromotoluene** are critical parameters for its handling, purification, and use in synthetic applications. The following table summarizes these key quantitative data.

Property	Value	Conditions
Melting Point	26-29 °C	Standard Pressure
Boiling Point	184-185 °C	760 Torr (Standard Pressure)

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. The methodologies outlined below are standard procedures employed in research and quality control laboratories.

Melting Point Determination (Capillary Method)

The melting point of **4-bromotoluene**, which is a solid at room temperature, is determined using the capillary method. This can be performed with either a manual apparatus (like a Thiele tube) or a digital melting point apparatus.

Procedure:

- **Sample Preparation:** A small amount of dry, powdered **4-bromotoluene** is packed into a capillary tube to a height of 2-3 mm.^[1] The tube is then tapped to ensure the sample is compact at the bottom.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** The sample can be heated rapidly to get an approximate melting range. This first sample is then discarded.
- **Slow Heating for Accuracy:** For an accurate measurement, a fresh sample is heated to about 20°C below the expected melting point. The heating rate is then reduced to approximately 1-2°C per minute.^[2]
- **Observation and Recording:** The melting range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has turned into a clear liquid.^[1]

Boiling Point Determination (Distillation and Capillary Method)

The boiling point of **4-bromotoluene** is the temperature at which its vapor pressure equals the atmospheric pressure.^{[3][4]} A common and accurate method for its determination is through distillation. An alternative, simpler method for small quantities is the capillary method.

Distillation Method Procedure:

- **Apparatus Setup:** A distillation apparatus is assembled with a flask containing **4-bromotoluene**, a condenser, and a collection flask. A thermometer is positioned so that the

top of the bulb is level with the side arm of the distillation head.

- Heating: The **4-bromotoluene** is heated. As it boils, the vapor rises and surrounds the thermometer bulb before entering the condenser.
- Temperature Reading: The temperature is recorded when it stabilizes, which indicates the boiling point of the substance at the given atmospheric pressure.

Capillary Method Procedure:

- Sample Preparation: A small amount of liquid **4-bromotoluene** is placed in a test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube.
- Heating: The test tube is gently heated in a water or oil bath. Air trapped in the capillary tube will slowly bubble out.
- Observation: As the temperature approaches the boiling point, a steady stream of bubbles will emerge from the capillary tube. The heating is then stopped.
- Temperature Reading: The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.^[5]

Physical State Transitions of 4-Bromotoluene

The physical state of **4-bromotoluene** is dependent on its temperature. The following diagram illustrates the relationship between temperature and the physical state of **4-bromotoluene**, highlighting its melting and boiling points as critical transition temperatures.

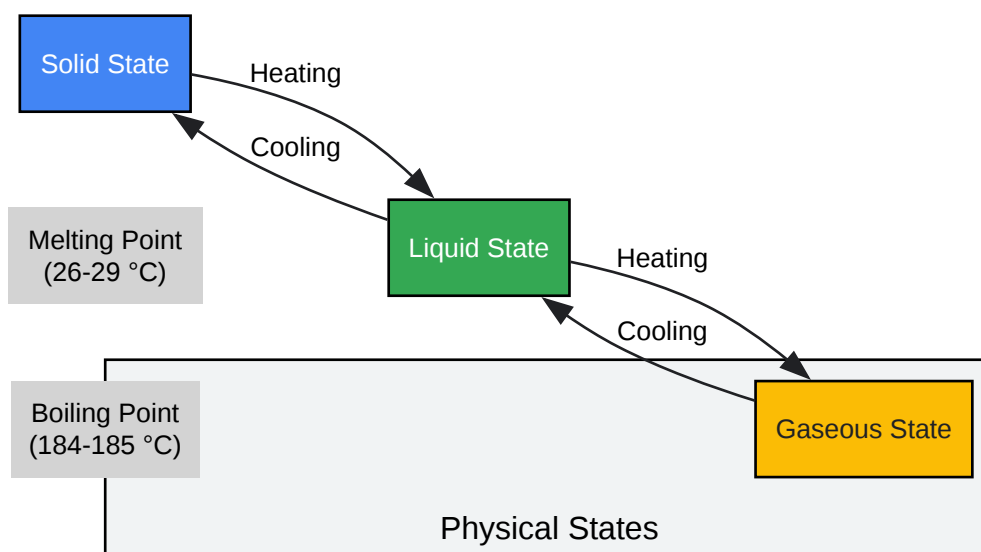


Figure 1: Physical State of 4-Bromotoluene vs. Temperature

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